

# Bis(2,4-dinitrophenyl) disulfide: A Comprehensive Technical Guide for Scientific Professionals

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## Compound of Interest

Compound Name: *Bis(2,4-dinitrophenyl) disulfide*

CAS No.: 2217-55-2

Cat. No.: B1582810

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## Introduction

**Bis(2,4-dinitrophenyl) disulfide** is an aromatic disulfide compound that holds significance as a versatile chemical intermediate and reagent in various synthetic and analytical applications. Its reactivity, particularly at the disulfide bond, makes it a subject of interest for researchers in organic synthesis, materials science, and biochemistry. The presence of the electron-withdrawing 2,4-dinitrophenyl groups significantly influences the electrophilicity of the sulfur atoms, rendering the disulfide bond susceptible to nucleophilic attack. This guide provides an in-depth exploration of its nomenclature, properties, synthesis, and key applications, with a focus on the underlying chemical principles relevant to research and development professionals.

## Chemical Identity and Nomenclature

Correctly identifying a chemical compound is foundational to scientific rigor. **Bis(2,4-dinitrophenyl) disulfide** is known by several names, and understanding its formal nomenclature is crucial for unambiguous database searching and regulatory compliance.

- IUPAC Name: The systematic name assigned by the International Union of Pure and Applied Chemistry is 1-[(2,4-dinitrophenyl)disulfanyl]-2,4-dinitrobenzene[1].
- Common Synonyms: In literature and commercial catalogs, it is frequently referred to by various synonyms, including:
  - 2,2',4,4'-Tetranitrodiphenyl disulfide[1]
  - Disulfide, bis(2,4-dinitrophenyl)[1]
  - NSC 192[1]

## Key Identifiers

For precise identification, the following identifiers are universally recognized:

Identifier	Value	Source
CAS Number	2217-55-2	[1]
Molecular Formula	C <sub>12</sub> H <sub>6</sub> N <sub>4</sub> O <sub>8</sub> S <sub>2</sub>	[1]
Molecular Weight	398.33 g/mol	[2]
InChIKey	FZSBDDXXSWEEW- UHFFFAOYSA-N	[1]

## Physicochemical and Structural Properties

The physical properties and molecular geometry of a compound dictate its behavior in different environments and its suitability for specific applications.

## Physicochemical Data

Property	Value	Notes
Appearance	Yellow crystalline solid	Observed under standard conditions.[3]
Melting Point	> 533 K (> 260 °C)	Indicates high thermal stability. [3]
Purity (Typical)	>80.0% (HPLC)	Commercial grades may vary. [4]
GHS Hazard	H317: May cause an allergic skin reaction	Warning.[1]

## Molecular Structure

The three-dimensional structure of **Bis(2,4-dinitrophenyl) disulfide** has been elucidated, revealing key geometric parameters that govern its reactivity. The molecule consists of two 2,4-dinitrophenyl rings linked by a disulfide bridge.

- **Disulfide Bond Length:** The S-S bond length is approximately 2.0458 Å, which is typical for a single bond between two sulfur atoms[3].
- **Dihedral Angle:** A notable feature is the significant dihedral angle of 77.00 (8)° between the two benzene rings[3]. This twisted conformation minimizes steric hindrance between the bulky ortho-nitro groups on opposing rings.
- **Planarity:** Each sulfur atom is nearly coplanar with its attached benzene ring, facilitating electronic communication between the sulfur atoms and the aromatic systems[3].

Caption: Chemical structure of **Bis(2,4-dinitrophenyl) disulfide**.

## High-Yield Synthesis Protocol

While several synthetic routes exist, many suffer from yields below 55%. A highly efficient one-pot synthesis has been reported, providing the target molecule with excellent purity and a yield exceeding 90%[3]. This method is advantageous for its simplicity and effectiveness.

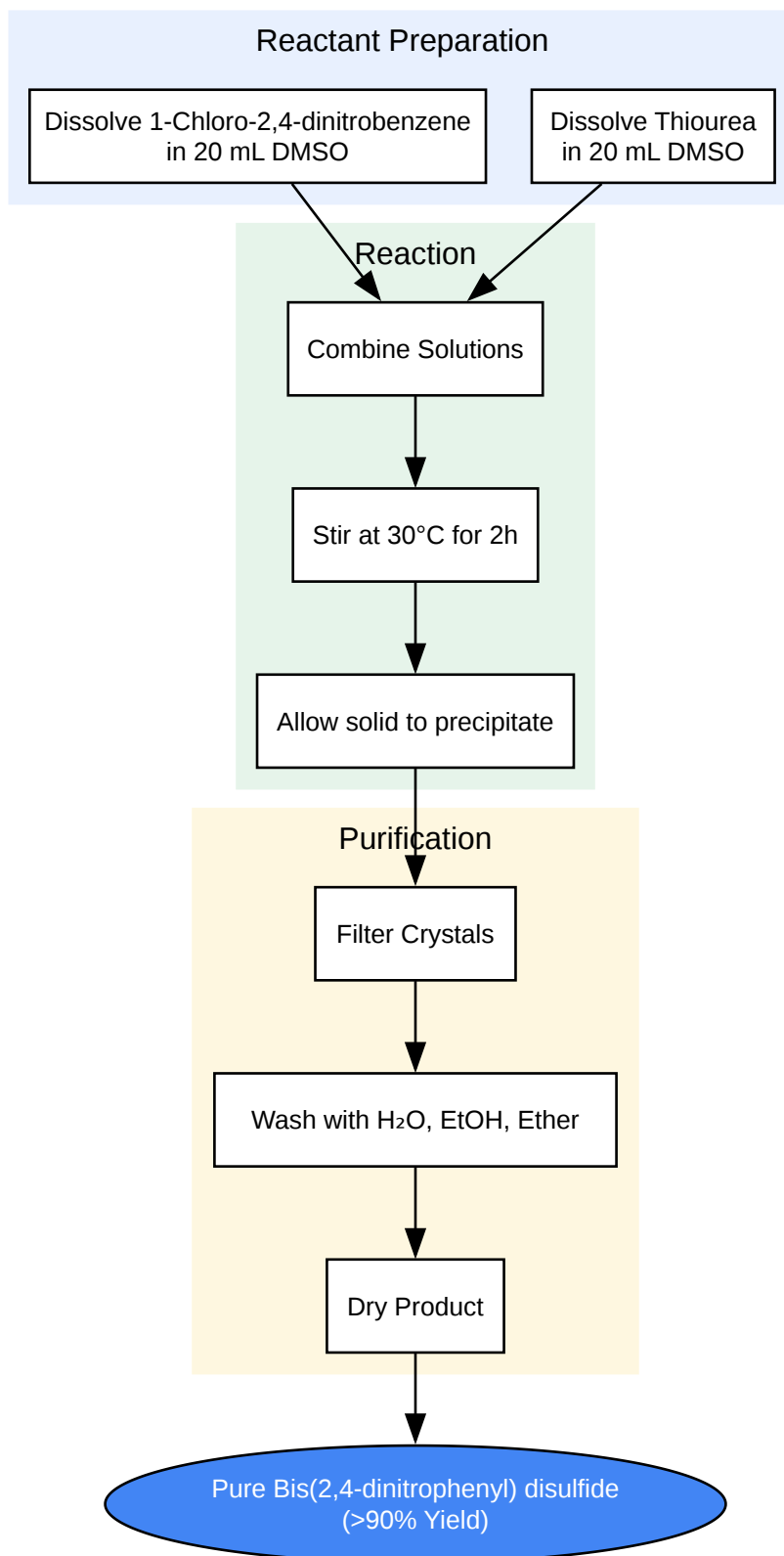
## Principle of the Synthesis

The synthesis involves the reaction of 1-chloro-2,4-dinitrobenzene (DNCB) with thiourea in a polar aprotic solvent, dimethyl sulfoxide (DMSO). Thiourea acts as a sulfur transfer agent. It initially displaces the chloride from the electron-deficient aromatic ring via nucleophilic aromatic substitution. The intermediate subsequently reacts to form the symmetrical disulfide. DMSO is an ideal solvent as it effectively dissolves the reactants and facilitates the substitution reaction.

## Detailed Experimental Protocol

- Reactant Preparation:
  - Prepare Solution A: Dissolve 1-chloro-2,4-dinitrobenzene (0.01 mol, e.g., 2.03 g) in 20 mL of DMSO.
  - Prepare Solution B: Dissolve thiourea (0.01 mol, e.g., 0.76 g) in 20 mL of DMSO.
- Reaction:
  - Combine Solution A and Solution B in a suitable reaction flask.
  - Stir the resulting mixture vigorously at 303 K (30 °C) for approximately 2 hours.
  - Allow the mixture to stand at the same temperature. A crystalline yellow solid will precipitate out of the solution.
- Purification and Isolation:
  - Filter the yellow crystals using a Büchner funnel.
  - Dry the collected solid.
  - Grind the solid into a fine powder.
  - Wash the powder repeatedly with water, then alcohol, and finally ether. This crucial step removes unreacted DNCB and thiourea.
  - For obtaining single crystals suitable for X-ray diffraction, the washed product can be recrystallized from acetic acid.

- Confirmation:
  - The final product is a pure, yellow crystalline solid with a yield of approximately 95%<sup>[3]</sup>.



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Caption: High-yield, one-pot synthesis workflow.

## Reactivity and Applications in Research

The primary utility of **Bis(2,4-dinitrophenyl) disulfide** stems from its role as a synthetic precursor and its reactivity towards nucleophiles, particularly thiols[3].

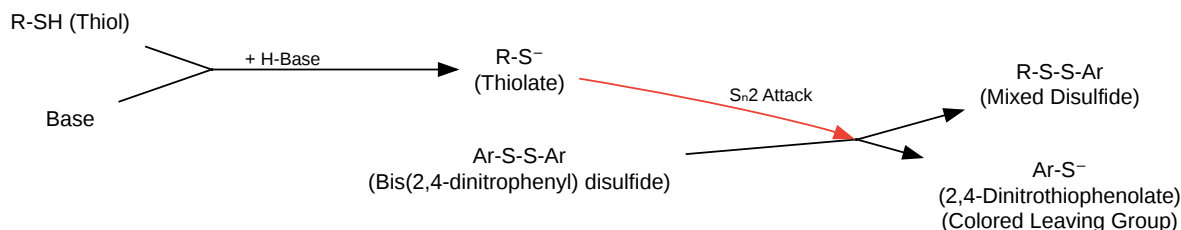
### Thiol-Disulfide Exchange: A Core Mechanism

The central feature of its chemical reactivity is the susceptibility of the disulfide bond to cleavage by thiols (R-SH), such as the side chain of cysteine residues in proteins. This reaction is a form of nucleophilic substitution known as thiol-disulfide exchange[5].

Mechanism:

- A nucleophilic thiolate anion (R-S<sup>-</sup>) attacks one of the electrophilic sulfur atoms of the disulfide bond.
- This proceeds via an S<sub>N</sub>2-like transition state.
- The S-S bond is cleaved, forming a new, mixed disulfide (R-S-S-Ar, where Ar is the 2,4-dinitrophenyl group).
- A molecule of 2,4-dinitrothiophenolate anion is released as the leaving group.

This released 2,4-dinitrothiophenolate is a chromophoric species, meaning it absorbs light in the visible spectrum. This property is analogous to the principle behind Ellman's Reagent (5,5'-dithio-bis(2-nitrobenzoic acid), or DTNB), which is widely used for the quantification of free thiols in biochemical assays[6]. The release of the colored thiophenolate allows the reaction to be monitored spectrophotometrically.



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Caption: Mechanism of thiol-disulfide exchange.

## Applications in Protein Chemistry and Drug Development

- Cysteine Modification: The thiol-disulfide exchange reaction makes this class of compounds useful for the selective chemical modification of cysteine residues in proteins. This is a critical tool in proteomics and drug development for:
  - Probing the accessibility and reactivity of specific cysteine residues.
  - Introducing labels (e.g., fluorescent or radioactive tags) for tracking and imaging[6].
  - Improving the quality of protein crystals for structural studies by creating a homogenous redox state and preventing intermolecular disulfide cross-linking[7].
- Synthetic Intermediate: The compound serves as a building block for preparing other synthetically important molecules[3]. The 2,4-dinitrophenylthio group can be introduced into a target molecule and later cleaved or further modified, making it a useful protecting group or functional handle in multi-step organic synthesis.

## Safety and Handling

As a laboratory chemical, **Bis(2,4-dinitrophenyl) disulfide** requires appropriate handling to ensure user safety.

- Primary Hazard: The globally harmonized system (GHS) classifies this compound as a skin sensitizer (Category 1)[1]. It may cause an allergic skin reaction upon contact.

- Recommended PPE: Standard personal protective equipment, including safety glasses, chemical-resistant gloves (e.g., nitrile), and a lab coat, should be worn at all times.
- Handling: Avoid inhalation of dust and direct contact with skin and eyes. Work in a well-ventilated area or a chemical fume hood.

## Conclusion

**Bis(2,4-dinitrophenyl) disulfide** is a well-characterized aromatic disulfide with defined structural properties and a straightforward, high-yield synthesis. Its primary value to the scientific community lies in the reactivity of its disulfide bond. The ability to undergo thiol-disulfide exchange reactions makes it, and related compounds, valuable tools for modifying and analyzing thiol-containing molecules like proteins. For researchers in biochemistry, drug discovery, and synthetic chemistry, a thorough understanding of its properties and reaction mechanisms is essential for leveraging its full potential in experimental design.

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